

No Difference in Chemical Identity, Significant Differences in Isomeric Properties

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Compound of Interest

Compound Name: 1,1-Dibromoethane

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Ethylidene dibromide and **1,1-dibromoethane** are two names for the exact same chemical compound.^{[1][2][3]} The name "**1,1-dibromoethane**" is the systematic name according to the International Union of Pure and Applied Chemistry (IUPAC) nomenclature, which indicates a two-carbon (ethane) backbone with two bromine atoms (dibromo) attached to the first carbon atom (1,1-).^{[4][5]} "Ethylidene dibromide" is a common or trivial name for this compound.^{[2][6]}

While there is no difference between ethylidene dibromide and **1,1-dibromoethane**, a significant comparison can be made with its structural isomer, 1,2-dibromoethane, also known as ethylene dibromide.^{[1][4]} In 1,2-dibromoethane, the two bromine atoms are attached to different carbon atoms.^[4] This difference in the placement of the bromine atoms leads to distinct physical and chemical properties.

Comparative Analysis of 1,1-Dibromoethane and 1,2-Dibromoethane

The structural difference between these two isomers has a notable impact on their physical properties, such as boiling point, melting point, and density.

Property	1,1-Dibromoethane	1,2-Dibromoethane
Synonyms	Ethylidene dibromide[6]	Ethylene dibromide, EDB, Glycol bromide[7][8]
Molar Mass (g·mol ⁻¹)	187.86[6]	187.86[8]
Appearance	Colorless to slightly brown liquid[6]	Colorless to pale yellow liquid[8][9]
Odor	Sweetish, chloroform-like[10]	Mild, sweet, chloroform-like[9]
Density (g/mL at 25 °C)	~2.06 - 2.17[10][11]	2.18[9]
Melting Point (°C)	-63.0[6]	8 - 11
Boiling Point (°C)	107 - 109[10][11]	131 - 132[9]
Solubility in water	3.4 g/L (25 °C)[6]	4 g/L (20 °C)[9]

The difference in the position of the bromine atoms also affects the chemical reactivity and stability of the two isomers. The proximity of the two bulky bromine atoms on the same carbon in **1,1-dibromoethane** can lead to steric hindrance, influencing its reactivity.[4] Conversely, 1,2-dibromoethane is predisposed to elimination reactions due to the adjacent bromine atoms.[12]

Experimental Protocols

Synthesis of 1,1-Dibromoethane

One method for the synthesis of **1,1-dibromoethane** involves the addition of hydrogen bromide to vinyl bromide in the absence of peroxide radicals.[6] Another approach involves the reaction of ethane with bromine. In a specific experimental setup, a mixture of ethane and bromine (3.6:1 molar ratio) is passed through a glass reactor packed with borosilicate beads. At 21°C with a residence time of 27 seconds, this process yields 1% **1,1-dibromoethane**, along with other brominated products.[13]

Synthesis of 1,2-Dibromoethane

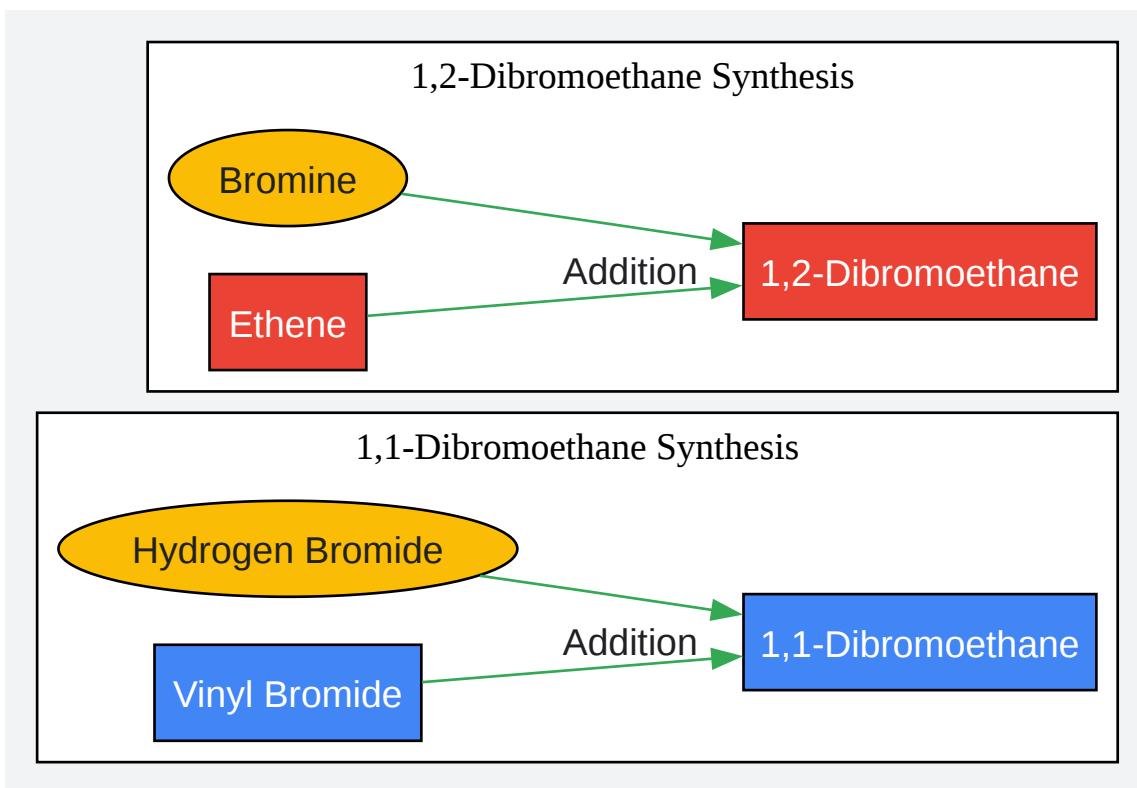
A common laboratory preparation of 1,2-dibromoethane involves the bromination of ethene.[14]

Protocol:

- Generate a stream of ethylene gas from the dehydration of ethyl alcohol with sulfuric or phosphoric acid.
- Wash the ethylene gas with water and then a dilute sodium hydroxide solution.
- Bubble the purified ethylene gas through 100 g of bromine in a flask cooled with ice-water.
- Continue the gas flow until the brown color of the bromine disappears, indicating the reaction is complete.
- The resulting oily liquid, 1,2-dibromoethane, is then washed with a dilute sodium hydroxide solution.
- Dry the product with calcium chloride.
- Purify by distillation to obtain a colorless oily liquid.^[14]

Visualizing Synthesis Pathways

The following diagrams illustrate the generalized synthetic routes for **1,1-dibromoethane** and its isomer, 1,2-dibromoethane.



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Caption: Synthetic routes to 1,1- and 1,2-dibromoethane.

The choice between these isomers is critical in drug development and organic synthesis, as their differing reactivity profiles can lead to entirely different products. For instance, 1,1-dibromoalkanes are valuable reagents for the stereoselective synthesis of complex molecules like (+)-phorboxazole A and for the preparation of olefinic enol ethers.[11][15] 1,2-dibromoethane is also a versatile reagent, used in the preparation of functionalized styrenes and in the synthesis of various heterocyclic compounds.[16] The distinct reactivity patterns underscore the importance of precise nomenclature and structural understanding in chemical research.

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